

An In-depth Technical Guide to Cyclopentylmalonic Acid (CAS 5660-81-1)

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Compound of Interest

Compound Name: Cyclopentylmalonic acid

Cat. No.: B1346267

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Abstract

Cyclopentylmalonic acid (CAS 5660-81-1), also known as 2-cyclopentylpropanedioic acid, is a dicarboxylic acid featuring a cyclopentyl ring attached to a malonic acid backbone.^[1] This unique structure, combining a hydrophobic cycloalkane with a reactive acidic moiety, makes it a valuable building block in organic synthesis.^[1] It serves as a potential intermediate in the synthesis of more complex molecules, including those with potential applications in the pharmaceutical and agrochemical industries.^[1] This guide provides a comprehensive overview of the chemical properties, a detailed experimental protocol for its synthesis via malonic ester synthesis, and the available analytical data for **cyclopentylmalonic acid**. To date, specific studies on the biological activity and its role in signaling pathways are not extensively documented in publicly available literature.

Chemical and Physical Properties

Cyclopentylmalonic acid is typically a white to off-white crystalline solid.^[1] The presence of two carboxylic acid groups renders it soluble in polar solvents such as water and alcohols.^[1] The cyclopentyl group imparts a degree of hydrophobicity, influencing its solubility and interactions with other molecules.^[1]

Table 1: Physical and Chemical Properties of **Cyclopentylmalonic Acid**

Property	Value	Reference(s)
CAS Number	5660-81-1	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	White to off-white powder/crystal	[1]
Melting Point	162 °C	[2]
Solubility	Soluble in polar solvents (water, alcohols)	[1]
Synonyms	2-Cyclopentylpropanedioic acid, Cyclopentyl Malonic Acid	[1]

Synthesis of Cyclopentylmalonic Acid

The most established and versatile method for the synthesis of **cyclopentylmalonic acid** is the malonic ester synthesis. This classical approach involves two key steps: the alkylation of a malonate ester with a suitable cyclopentyl halide, followed by hydrolysis of the resulting diester and subsequent decarboxylation.

Experimental Protocol: Synthesis via Malonic Ester Condensation

This protocol is based on well-established procedures for the alkylation of diethyl malonate and subsequent hydrolysis.

Step 1: Alkylation of Diethyl Malonate with Cyclopentyl Bromide

Materials:

- Diethyl malonate
- Sodium ethoxide (or sodium metal and absolute ethanol to prepare in situ)

- Cyclopentyl bromide
- Absolute ethanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium ethoxide in absolute ethanol under an inert atmosphere (e.g., nitrogen or argon).
- To the stirred solution, add diethyl malonate dropwise at room temperature. The formation of the sodium salt of diethyl malonate may result in the formation of a white precipitate.
- Following the addition of diethyl malonate, add cyclopentyl bromide dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Partition the residue between diethyl ether and water. Separate the organic layer, wash with saturated aqueous ammonium chloride solution and brine, and then dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic layer under reduced pressure to obtain crude diethyl cyclopentylmalonate. The crude product can be purified by vacuum distillation.

Step 2: Hydrolysis of Diethyl Cyclopentylmalonate to **Cyclopentylmalonic Acid**

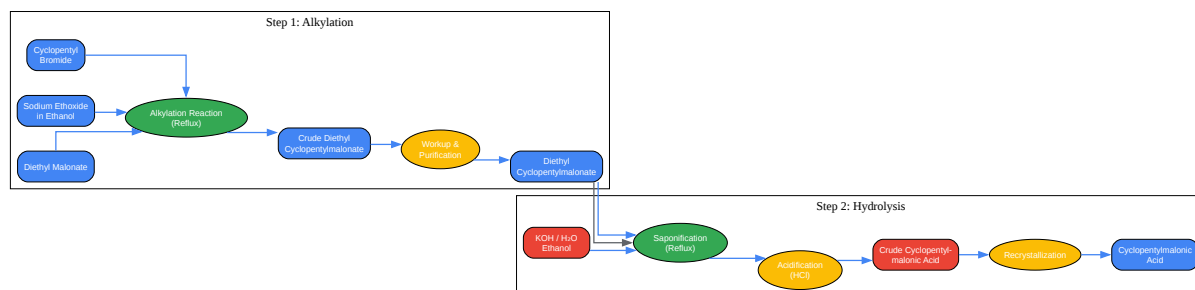
Materials:

- Diethyl cyclopentylmalonate (from Step 1)
- Potassium hydroxide (or sodium hydroxide)
- Ethanol
- Water
- Concentrated hydrochloric acid
- Diethyl ether

Procedure:

- In a round-bottom flask, dissolve diethyl cyclopentylmalonate in ethanol.
- Add a solution of potassium hydroxide in water to the flask.
- Heat the mixture to reflux for several hours until the hydrolysis is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and carefully acidify with concentrated hydrochloric acid until the solution is strongly acidic (pH ~1-2). **Cyclopentylmalonic acid** will precipitate as a white solid.
- Collect the solid product by vacuum filtration and wash with cold water.
- The crude **cyclopentylmalonic acid** can be purified by recrystallization from a suitable solvent (e.g., water or an ethanol/water mixture).

Synthesis Workflow Diagram



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Caption: Synthesis of **Cyclopentylmalonic Acid** via Malonic Ester Synthesis.

Analytical Data

Mass Spectrometry

A mass spectrum for **cyclopentylmalonic acid** is available, providing evidence for its molecular weight and fragmentation pattern.

Table 2: Mass Spectrometry Data for **Cyclopentylmalonic Acid**

m/z	Intensity
41.0	41.9
44.0	26.8
60.0	24.3
67.0	38.9
172.0	(Molecular Ion)

Note: The full fragmentation data can be found in the cited literature.

Spectroscopic Data (NMR and IR)

As of the latest literature search, detailed experimental ^1H NMR, ^{13}C NMR, and IR spectra for **cyclopentylmalonic acid** (CAS 5660-81-1) are not readily available in public databases.

Researchers are advised to acquire this data upon synthesis or purchase for full characterization.

Biological Activity and Applications in Drug Development

Currently, there is a lack of specific studies detailing the biological activity of **cyclopentylmalonic acid**. While malonic acid derivatives, in general, are explored for various therapeutic applications, and the cyclopentane moiety is present in numerous biologically active molecules, the specific contributions and potential of **cyclopentylmalonic acid** in drug discovery remain an area for future investigation. No information regarding its interaction with specific signaling pathways or its potential as an enzyme inhibitor has been reported.

Safety Information

Cyclopentylmalonic acid should be handled with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement(s)
GHS07	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

Conclusion

Cyclopentylmalonic acid is a readily synthesizable dicarboxylic acid with potential as a building block in organic chemistry. This guide provides the essential chemical and physical properties, a detailed experimental protocol for its synthesis, and the available analytical data. The lack of published biological activity data presents an opportunity for researchers in drug discovery and related fields to explore the potential of this compound. Further studies are warranted to elucidate its spectroscopic characteristics fully and to investigate its potential biological functions.

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References

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